

Essential Safety and Operational Protocols for Handling Brolamfetamine (DOB)

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Compound of Interest		
Compound Name:	Brolamfetamine	
Cat. No.:	B10761062	Get Quote

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of **Brolamfetamine**.

Brolamfetamine (DOB), a substituted amphetamine, is a potent psychoactive substance requiring stringent safety protocols in a laboratory setting. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of laboratory personnel and compliance with safety regulations. Due to its hazardous nature and classification as a controlled substance, all handling procedures must be conducted with the utmost care and precision.

Personal Protective Equipment (PPE)

The primary routes of exposure to **Brolamfetamine** are inhalation, ingestion, and dermal contact. Therefore, a comprehensive PPE strategy is crucial to minimize risk. The following table summarizes the required PPE for handling **Brolamfetamine**.



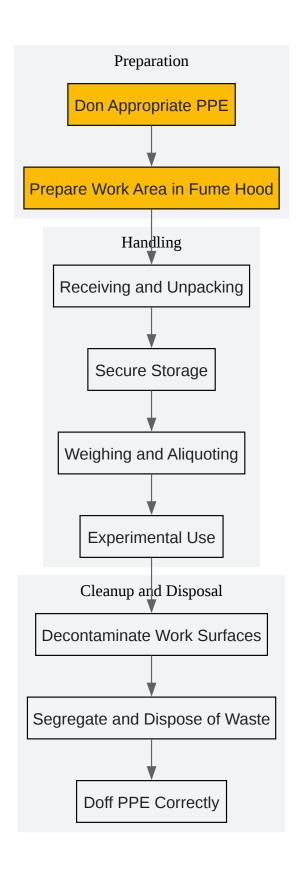
Body Part	Personal Protective Equipment (PPE)	Specifications and Recommendations
Respiratory	Respirator	An N95 or higher-rated respirator is required when handling the solid compound, especially if there is a potential for aerosolization. All respirator use must be in accordance with a comprehensive respiratory protection program.
Hands	Double Gloves	Wear two pairs of chemical- resistant gloves (e.g., nitrile) at all times. Gloves should be inspected for tears or degradation before use and changed frequently.
Eyes/Face	Safety Goggles and Face Shield	Tightly fitting safety goggles are mandatory. A face shield should be worn in situations with a risk of splashes or aerosol generation.
Body	Laboratory Coat/Gown	A dedicated, long-sleeved laboratory coat or disposable gown should be worn. Ensure cuffs are tucked into the inner pair of gloves.
Feet	Closed-toe Shoes	Sturdy, closed-toe shoes are required in the laboratory at all times.

Safe Handling and Operational Plan

A systematic approach to handling **Brolamfetamine** is essential to maintain a safe laboratory environment. The following workflow outlines the key steps from receipt of the compound to its



final disposal.



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